

Commercially available sources of 4',5'-Dihydroxy Diclofenac-¹³C₆

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Compound of Interest

Compound Name: 4',5'-Dihydroxy Diclofenac-¹³C₆

Cat. No.: B15609766

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Technical Guide: 4',5'-Dihydroxy Diclofenac-¹³C₆

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercially available sources of 4',5'-Dihydroxy Diclofenac-¹³C₆, its key properties, and detailed methodologies for its use in research applications. This document is intended to serve as a comprehensive resource for professionals in drug metabolism, pharmacokinetics, and analytical chemistry.

Commercial Availability

4',5'-Dihydroxy Diclofenac-¹³C₆ is a stable isotope-labeled internal standard crucial for the accurate quantification of the diclofenac metabolite, 4',5'-dihydroxydiclofenac, in various biological matrices. As of the latest review, the primary commercial source for this compound is:

- MedChemExpress: A well-established supplier of bioactive molecules and research chemicals. They offer 4',5'-Dihydroxy Diclofenac-¹³C₆ for research purposes.

Quantitative Data

The following table summarizes the typical quantitative data for 4',5'-Dihydroxy Diclofenac-¹³C₆, based on information provided by the commercial supplier. It is important to note that lot-to-lot variability may exist, and users should always refer to the Certificate of Analysis (CoA) provided with their specific product batch.

Property	Specification
Product Name	4',5'-Dihydroxy Diclofenac- ¹³ C ₆
Catalog Number	HY-137222S (MedChemExpress)
CAS Number	Not available for the ¹³ C ₆ labeled version.
Molecular Formula	C ₈ ¹³ C ₆ H ₁₁ Cl ₂ NO ₄
Molecular Weight	334.10 g/mol
Purity (by HPLC)	≥98%
Isotopic Enrichment	Typically ≥99% for ¹³ C
Appearance	Solid
Storage Conditions	-20°C (powder), -80°C (in solvent for 6 months)
Solubility	Soluble in DMSO and Methanol

Experimental Protocols: Quantification of 4',5'-Dihydroxydiclofenac using LC-MS/MS

This section provides a detailed experimental protocol for the quantification of 4',5'-dihydroxydiclofenac in a biological matrix (e.g., plasma, microsomes) using 4',5'-Dihydroxy Diclofenac-¹³C₆ as an internal standard (IS). This method is adapted from established protocols for diclofenac and its metabolites.

Materials and Reagents

- 4',5'-Dihydroxydiclofenac analytical standard
- 4',5'-Dihydroxy Diclofenac-¹³C₆ (Internal Standard)
- Acetonitrile (ACN), LC-MS grade
- Methanol (MeOH), LC-MS grade
- Formic acid, LC-MS grade

- Ultrapure water
- Biological matrix (e.g., human plasma, liver microsomes)
- Microcentrifuge tubes
- HPLC or UHPLC system coupled to a triple quadrupole mass spectrometer

Sample Preparation

- Spiking of Internal Standard: To 100 μ L of the biological matrix sample in a microcentrifuge tube, add 10 μ L of the 4',5'-Dihydroxy Diclofenac- $^{13}\text{C}_6$ internal standard solution (concentration to be optimized based on expected analyte levels).
- Protein Precipitation: Add 300 μ L of ice-cold acetonitrile to the sample to precipitate proteins.
- Vortexing and Centrifugation: Vortex the mixture vigorously for 1 minute. Centrifuge at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.

LC-MS/MS Conditions

- LC Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m particle size)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Gradient:
 - 0-1 min: 5% B
 - 1-5 min: Linear gradient from 5% to 95% B
 - 5-6 min: Hold at 95% B

- 6-6.1 min: Linear gradient from 95% to 5% B
- 6.1-8 min: Hold at 5% B (re-equilibration)
- Injection Volume: 5 μ L
- Column Temperature: 40°C
- Mass Spectrometer: Triple quadrupole
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions (to be optimized):
 - 4',5'-Dihydroxydiclofenac: Precursor ion (Q1) > Product ion (Q3)
 - 4',5'-Dihydroxy Diclofenac-¹³C₆ (IS): Precursor ion (Q1) > Product ion (Q3)

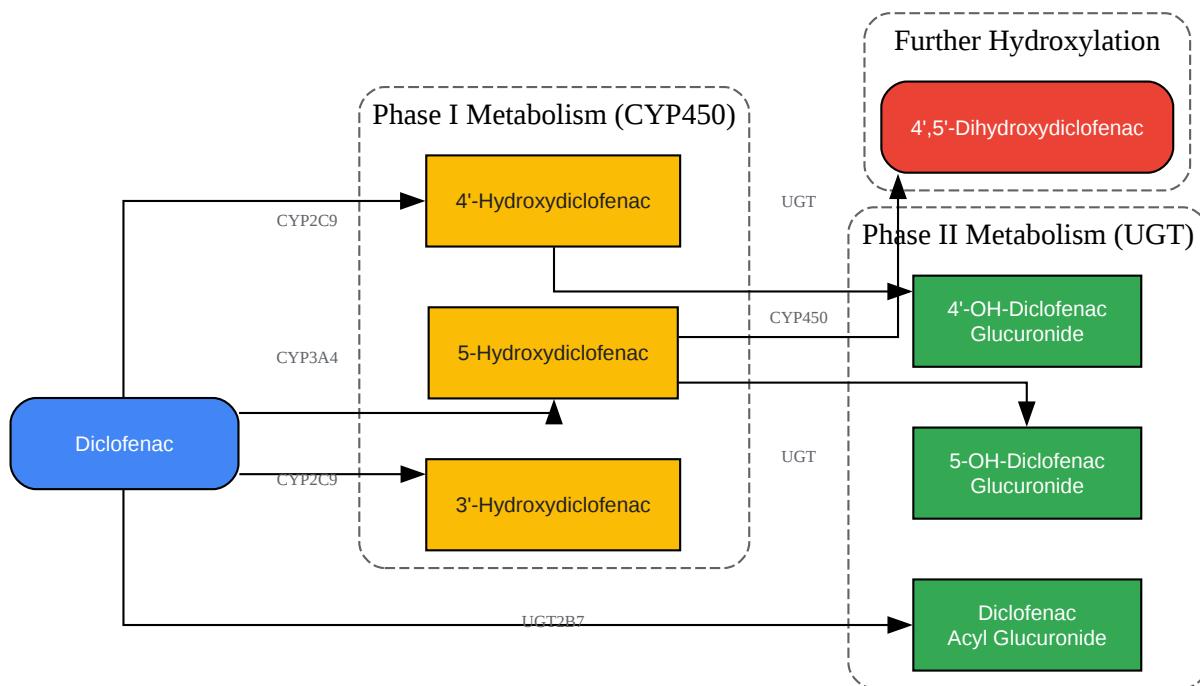
Data Analysis

Quantification is performed by calculating the peak area ratio of the analyte to the internal standard. A calibration curve is generated by plotting the peak area ratios of a series of known concentrations of the analytical standard against their corresponding concentrations. The concentration of the analyte in the unknown samples is then determined from this calibration curve.

Visualizations

Metabolic Pathway of Diclofenac

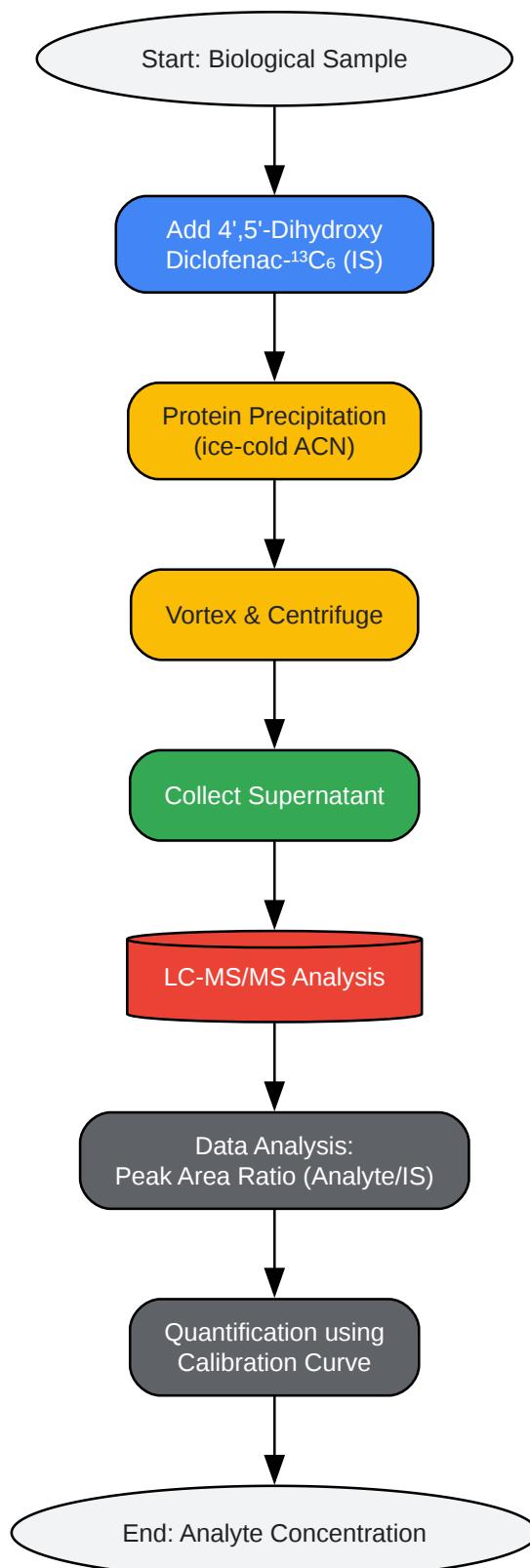
The following diagram illustrates the primary metabolic pathways of diclofenac, leading to the formation of hydroxylated metabolites, including 4',5'-dihydroxydiclofenac.

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Diclofenac Metabolic Pathway

Experimental Workflow for Quantification

The diagram below outlines the logical flow of the experimental protocol for the quantification of 4',5'-dihydroxydiclofenac.



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LC-MS/MS Quantification Workflow

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